

Personal protective equipment for handling 1-Amino-4-hydroxyanthraquinone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Amino-4-hydroxyanthraquinone

Cat. No.: B1669015

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Essential Safety and Handling Guide for 1-Amino-4-hydroxyanthraquinone

This guide provides crucial safety and logistical information for the handling and disposal of **1-Amino-4-hydroxyanthraquinone**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **1-Amino-4-hydroxyanthraquinone**
- CAS Number: 116-85-8
- Molecular Formula: $C_{14}H_9NO_3$
- Molecular Weight: 239.23 g/mol [\[1\]](#)[\[2\]](#)

Hazard Summary

1-Amino-4-hydroxyanthraquinone is considered a hazardous chemical.[\[3\]](#) It is suspected of causing genetic defects and cancer.[\[1\]](#)[\[3\]](#) The toxicological properties have not been fully investigated.[\[3\]](#)

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure. The following table summarizes the recommended equipment.

Protection Type	Equipment Specification	Purpose
Eye and Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4]	To protect eyes from dust particles and potential splashes.
Skin and Body Protection	Fire/flame resistant and impervious clothing. Chemical-resistant gloves (inspect before use).[4][5]	To prevent skin contact with the chemical.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator may be necessary.[3][4][5]	To prevent inhalation of dust particles.

Operational Plan: Safe Handling Protocol

Adherence to a standardized operational plan is essential for the safe handling of **1-Amino-4-hydroxyanthraquinone** from receipt to disposal.

Preparation:

- Ensure adequate ventilation, such as in a chemical fume hood.[3][4]
- Verify that emergency eyewash stations and safety showers are readily accessible.[3]
- Wear all required personal protective equipment as detailed in the table above.[3]

Handling:

- Avoid the formation and inhalation of dust.[3][4][5]

- Do not get in eyes, on skin, or on clothing.[3]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4][5]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
- Keep away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[3]
- Store locked up.[3]

Emergency Procedures

First-Aid Measures:

- If inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4][5]
- In case of skin contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[4][5]
- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
- If swallowed: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[3]

Spill Response:

- Evacuate personnel to safe areas.[4][5]
- Ensure adequate ventilation.[3][4]
- Avoid dust formation.[3][4][5]

- Sweep up and shovel into suitable, closed containers for disposal.[3]
- Do not let the chemical enter drains.[5]

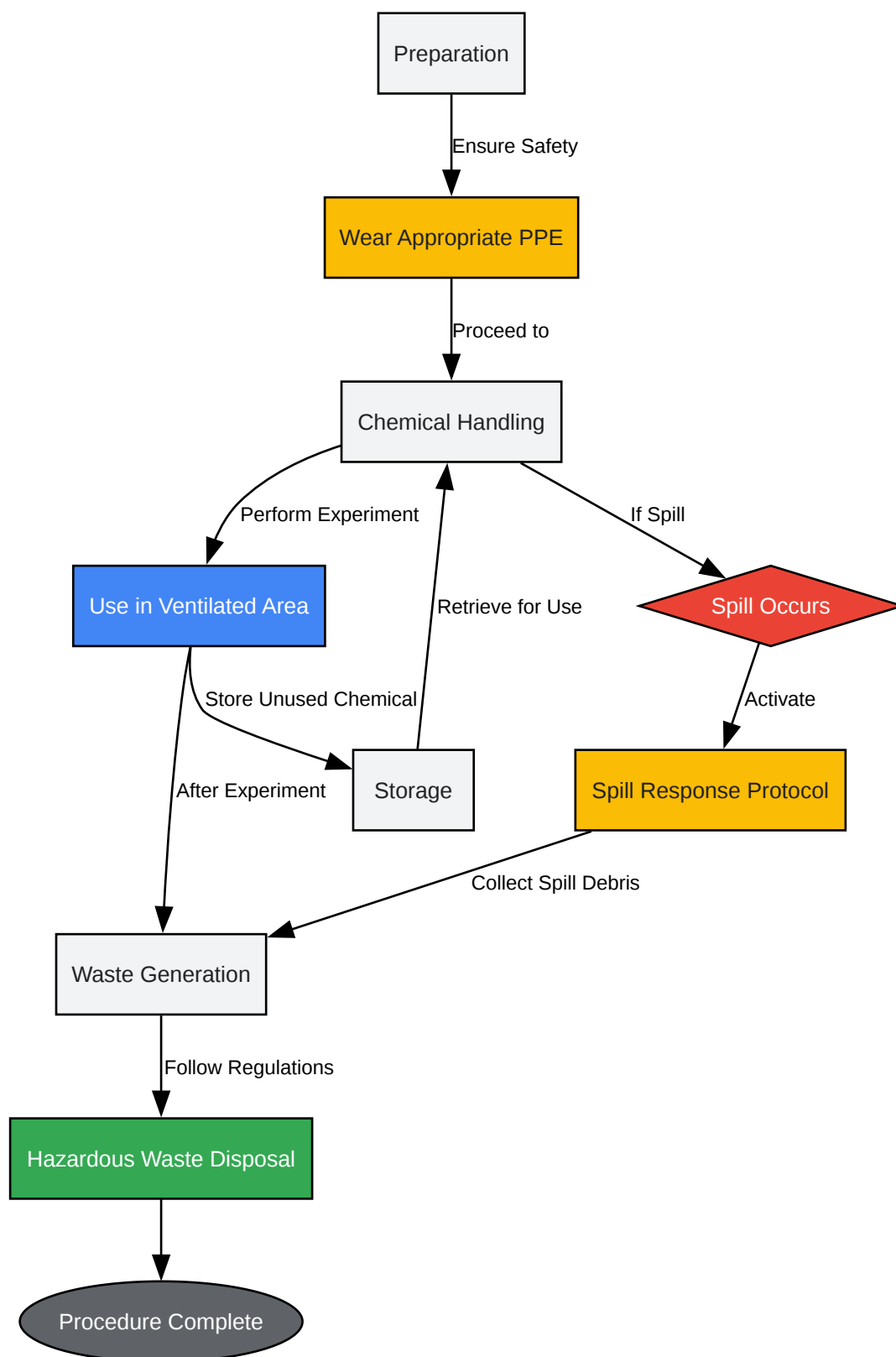
Disposal Plan

1-Amino-4-hydroxyanthraquinone must be disposed of as hazardous waste in accordance with all federal, state, and local regulations.[3]

- Waste Collection: Collect waste in suitable, labeled, and closed containers.[3]
- Disposal Method: The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[5] Do not discharge to sewer systems.[5]

Experimental Workflow Diagram

The following diagram illustrates the procedural workflow for the safe handling of **1-Amino-4-hydroxyanthraquinone**.



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Caption: Safe handling workflow for **1-Amino-4-hydroxyanthraquinone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Amino-4-hydroxyanthraquinone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669015#personal-protective-equipment-for-handling-1-amino-4-hydroxyanthraquinone]

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